

Solubility and stability of 2,6-Dibromo-4-hydroxybenzoic acid in different solvents

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Compound of Interest

Compound Name: 2,6-Dibromo-4-hydroxybenzoic acid

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Solubility and Stability of 2,6-Dibromo-4-hydroxybenzoic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **2,6-Dibromo-4-hydroxybenzoic acid**, a key intermediate in organic synthesis. Due to the limited availability of direct experimental data for this specific isomer, this document leverages data from its close structural isomer, 3,5-Dibromo-4-hydroxybenzoic acid, and other related brominated phenolic compounds to provide a robust predictive analysis. The guide includes detailed experimental protocols for determining solubility and stability, presented alongside theoretical considerations of how molecular structure influences these critical physicochemical properties. All quantitative data for the structural isomer is summarized in clear, tabular format for ease of comparison. Furthermore, this guide features mandatory visualizations of experimental workflows to aid in the practical application of the described methodologies.

Introduction

2,6-Dibromo-4-hydroxybenzoic acid is an aromatic carboxylic acid containing two bromine substituents ortho to the carboxylic acid group and a hydroxyl group para to it. The unique

substitution pattern of this molecule imparts specific chemical properties that are of interest in various fields, including pharmaceutical development and material science. Understanding the solubility and stability of this compound in different solvent systems is paramount for its effective use in synthesis, formulation, and storage.

This guide aims to provide a detailed technical resource for professionals working with **2,6-Dibromo-4-hydroxybenzoic acid** and related compounds. While direct experimental data for the 2,6-isomer is scarce in the public domain, this document compiles and analyzes data for the closely related 3,5-Dibromo-4-hydroxybenzoic acid to offer valuable insights. The provided experimental protocols are standardized procedures applicable for the precise determination of these properties for the target compound.

Physicochemical Properties

A summary of the key physicochemical properties of **2,6-Dibromo-4-hydroxybenzoic acid** and its isomer, 3,5-Dibromo-4-hydroxybenzoic acid, is presented below. These properties are crucial for understanding the solubility and stability characteristics of the compounds.

Property	2,6-Dibromo-4-hydroxybenzoic acid (Predicted/Inferred)	3,5-Dibromo-4-hydroxybenzoic acid	Reference
Molecular Formula	C ₇ H ₄ Br ₂ O ₃	C ₇ H ₄ Br ₂ O ₃	[1]
Molecular Weight	295.91 g/mol	295.91 g/mol	[1]
Melting Point	Not available	271-274 °C	[2]
pKa (Predicted)	~2.5 (COOH), ~8.5 (OH)	3.79 ± 0.10	[3][4]
LogP (Predicted)	Not available	3.3	[1]
Topological Polar Surface Area (TPSA)	57.53 Å ²	57.53 Å ²	[3]

Solubility Profile

Direct quantitative solubility data for **2,6-Dibromo-4-hydroxybenzoic acid** in various solvents is not readily available in the reviewed scientific literature. However, the solubility of its structural isomer, 3,5-Dibromo-4-hydroxybenzoic acid, provides a valuable point of reference.

The solubility of aromatic acids is influenced by several factors, including the polarity of the solvent, the presence of functional groups capable of hydrogen bonding, and the crystal lattice energy of the solid. The presence of the carboxylic acid and hydroxyl groups suggests that **2,6-Dibromo-4-hydroxybenzoic acid** will exhibit some solubility in polar protic solvents. The two bromine atoms, being bulky and lipophilic, will contribute to its solubility in nonpolar organic solvents.

Table 1: Qualitative Solubility of 3,5-Dibromo-4-hydroxybenzoic acid

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Sparingly	[2][4]
Methanol	Slightly	[2][4]

It is anticipated that the solubility of **2,6-Dibromo-4-hydroxybenzoic acid** would follow a similar trend. The steric hindrance from the two bromine atoms ortho to the carboxylic acid group in the 2,6-isomer might influence its crystal packing and, consequently, its solubility compared to the 3,5-isomer.

Stability Profile

The stability of **2,6-Dibromo-4-hydroxybenzoic acid** is a critical parameter for its handling, storage, and application. As a phenolic compound, it is susceptible to degradation under certain conditions, such as exposure to light, heat, and oxidizing agents.

General stability considerations for brominated phenolic compounds suggest that **2,6-Dibromo-4-hydroxybenzoic acid** is expected to be relatively stable under normal storage conditions (sealed in a dry, dark place at room temperature). However, the presence of bromine atoms can decrease the thermal stability of phenolic compounds.[5]

Key factors influencing the stability of **2,6-Dibromo-4-hydroxybenzoic acid** include:

- **Temperature:** Elevated temperatures can lead to decarboxylation or other degradation pathways.
- **Light:** Photodegradation can occur, especially in solution.
- **pH:** The stability of phenolic compounds can be pH-dependent. In alkaline solutions, the phenoxide ion is more susceptible to oxidation.
- **Oxidizing Agents:** Strong oxidizing agents can lead to the degradation of the aromatic ring.

Experimental Protocols

This section provides detailed methodologies for the experimental determination of the solubility and stability of **2,6-Dibromo-4-hydroxybenzoic acid**.

Solubility Determination

A common method for determining the solubility of a solid compound in a solvent is the shake-flask method.

Materials:

- **2,6-Dibromo-4-hydroxybenzoic acid**
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, hexane)
- Analytical balance
- Thermostatically controlled shaker bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Saturated Solutions:**

- Add an excess amount of **2,6-Dibromo-4-hydroxybenzoic acid** to a series of vials, each containing a known volume of a specific solvent.
- Seal the vials and place them in a thermostatically controlled shaker bath set to a constant temperature (e.g., 25 °C).
- Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a few hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed or pre-cooled pipette to avoid temperature-induced precipitation.
 - Filter the supernatant through a suitable filter (e.g., 0.45 µm PTFE) to remove any undissolved particles.
- Analysis:
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **2,6-Dibromo-4-hydroxybenzoic acid** in the diluted solution using a validated HPLC-UV method.
- Calculation:
 - Calculate the solubility of the compound in the respective solvent using the following formula: $\text{Solubility (mg/mL)} = (\text{Concentration from HPLC (mg/mL)}) \times (\text{Dilution factor})$

Stability Assessment

Forced degradation studies are employed to assess the stability of a compound under various stress conditions.

Materials:

- **2,6-Dibromo-4-hydroxybenzoic acid**
- Solutions of the compound in relevant solvents
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH stress
- Hydrogen peroxide (H₂O₂) for oxidative stress
- Temperature-controlled ovens
- Photostability chamber
- HPLC system with a UV detector

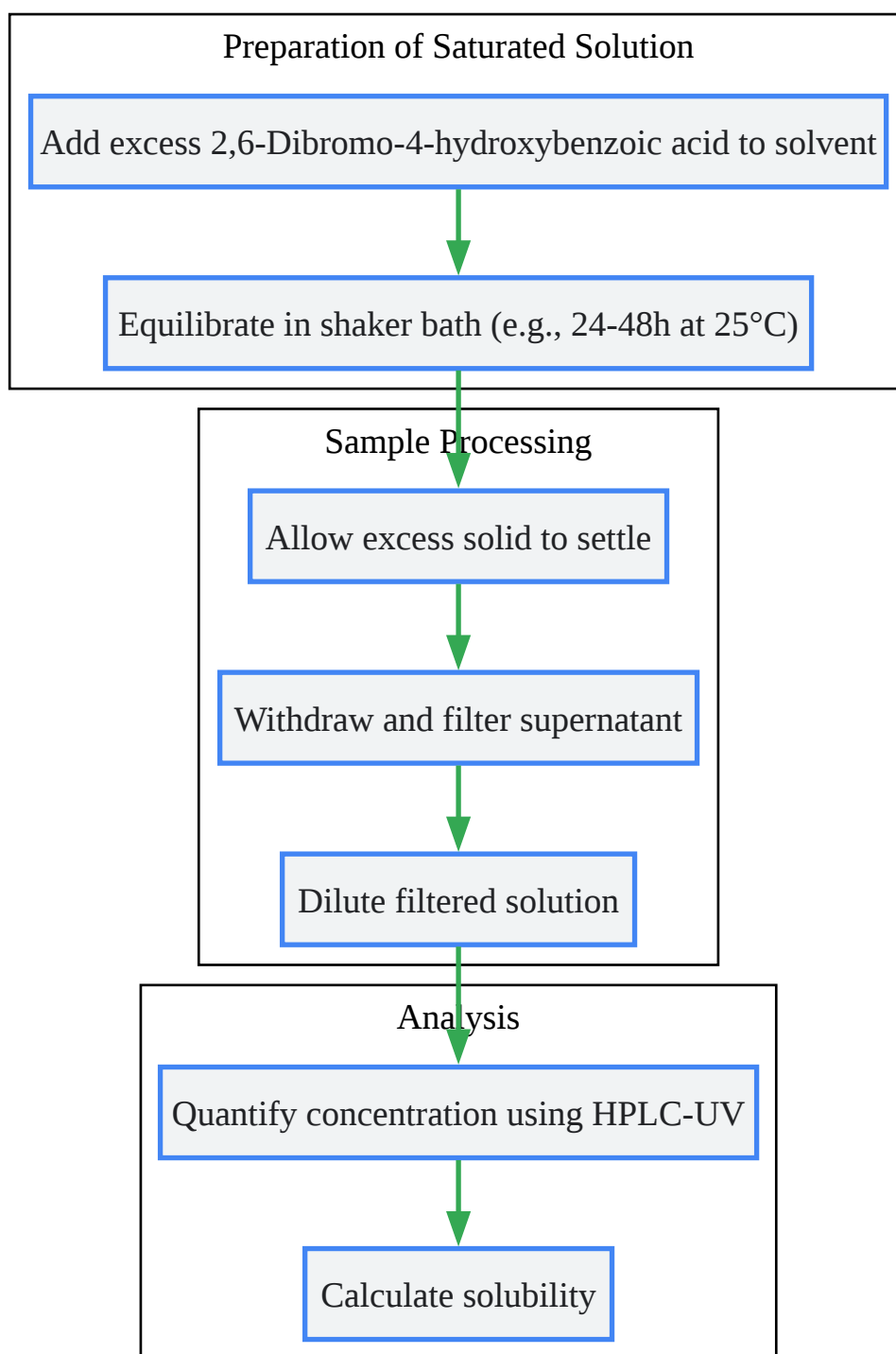
Procedure:

- Preparation of Stock Solutions:
 - Prepare stock solutions of **2,6-Dibromo-4-hydroxybenzoic acid** in a suitable solvent (e.g., methanol or acetonitrile).
- Stress Conditions:
 - Acidic Hydrolysis: Mix the stock solution with an equal volume of 1N HCl. Heat at a specified temperature (e.g., 80 °C) for a defined period.
 - Alkaline Hydrolysis: Mix the stock solution with an equal volume of 1N NaOH. Keep at room temperature or heat at a lower temperature (e.g., 40 °C) for a defined period.
 - Oxidative Degradation: Mix the stock solution with an equal volume of 3% H₂O₂. Keep at room temperature for a defined period.
 - Thermal Degradation: Store the solid compound and its solution in a temperature-controlled oven at an elevated temperature (e.g., 60 °C).

- Photostability: Expose the solid compound and its solution to light in a photostability chamber according to ICH guidelines.
- Sample Analysis:
 - At specified time points, withdraw samples from each stress condition.
 - Neutralize the acidic and basic samples before analysis.
 - Analyze the samples by HPLC-UV to determine the remaining concentration of the parent compound and to identify any degradation products.
- Data Evaluation:
 - Calculate the percentage of degradation for each condition.
 - Determine the degradation kinetics (e.g., zero-order, first-order) and the half-life of the compound under each stress condition.

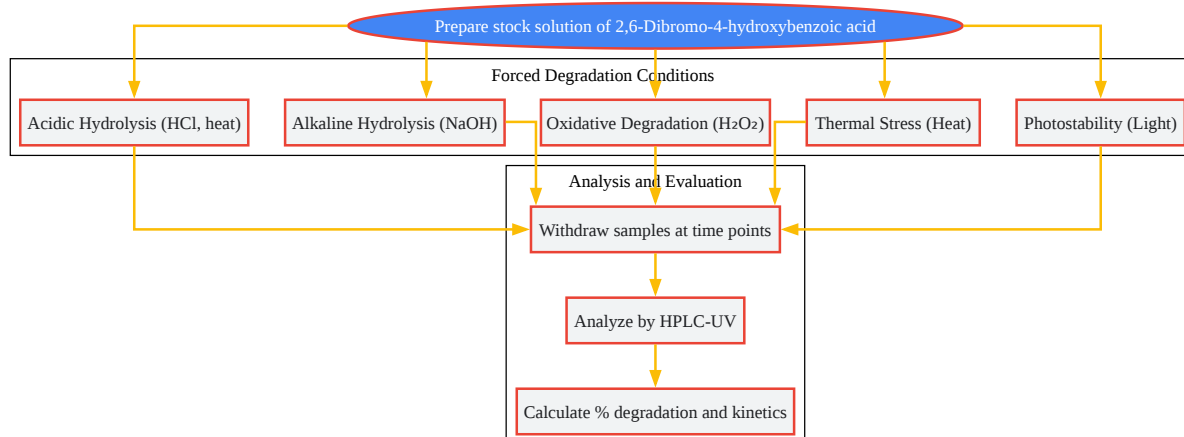
Visualizations

The following diagrams illustrate the experimental workflows for solubility and stability testing.



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Caption: Workflow for Solubility Determination.



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Caption: Workflow for Stability Testing.

Conclusion

This technical guide has provided a comprehensive overview of the solubility and stability of **2,6-Dibromo-4-hydroxybenzoic acid**, drawing upon data from its structural isomer and related compounds due to the scarcity of direct experimental results. The provided experimental protocols offer a clear and actionable framework for researchers to determine these critical parameters in their own laboratories. The visualizations of these workflows are intended to facilitate the practical implementation of these methods. A thorough understanding of the solubility and stability of **2,6-Dibromo-4-hydroxybenzoic acid** is essential for its successful application in research, development, and manufacturing. It is recommended that experimental validation of the inferred properties be conducted to confirm the findings for this specific isomer.

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